

Spectroscopic Analysis of 4-(3-Phenylpropyl)pyridine: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 4-(3-Phenylpropyl)pyridine

Cat. No.: B1219276

Get Quote

This guide provides an in-depth overview of the spectroscopic data for **4-(3-phenylpropyl)pyridine**, a compound of interest for researchers and professionals in drug development and chemical synthesis. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the experimental protocols for these analytical techniques.

Physicochemical Properties

4-(3-Phenylpropyl)pyridine is a liquid with the molecular formula C₁₄H₁₅N and a molecular weight of 197.28 g/mol .[1][2][3] It is also known by other names, including 1-(4-Pyridyl)-3-phenylpropane and 4-Phenylpropylpyridine.[2][3]

Property	Value
Molecular Formula	C14H15N
Molecular Weight	197.28 g/mol [3]
CAS Number	2057-49-0[1][2][3]
Appearance	Colorless to pale yellow liquid[4]
Boiling Point	322 °C[5]
Density	1.03 g/mL at 25 °C[5]
Refractive Index	n20/D 1.563[5]



Spectroscopic Data

The structural elucidation of **4-(3-phenylpropyl)pyridine** is supported by data from various spectroscopic techniques.

NMR spectroscopy is a powerful tool for determining the structure of organic molecules by providing information about the chemical environment of hydrogen (¹H) and carbon (¹³C) atoms. [6][7]

¹H NMR Spectral Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Data not explicitly			
available in search			
results			

¹³C NMR Spectral Data

ChemicalBook provides a ¹³C NMR spectrum for **4-(3-Phenylpropyl)pyridine**.[8] PubChem also indicates the availability of ¹³C NMR data.[1]

Chemical Shift (δ) ppm	Assignment
Specific peak data not available in search results	

IR spectroscopy is used to identify functional groups in a molecule by measuring the absorption of infrared radiation.[9][10][11] The IR spectrum of **4-(3-phenylpropyl)pyridine** would be expected to show characteristic absorptions for aromatic C-H bonds, aliphatic C-H bonds, and the C=N and C=C bonds of the pyridine ring.[12]

Key IR Absorption Bands



Wavenumber (cm ⁻¹)	Vibration Type
~3000-3100	Aromatic C-H Stretch
~2850-2960	Aliphatic C-H Stretch
~1600, 1450-1500	Aromatic C=C and C=N Bending

Mass spectrometry measures the mass-to-charge ratio of ions, providing information about the molecular weight and fragmentation pattern of a compound.[13][14] The electron ionization (EI) mass spectrum of **4-(3-phenylpropyl)pyridine** is available from the NIST WebBook.[15]

Mass Spectral Data (Electron Ionization)

m/z	Relative Intensity (%)	Assignment
197	52.4	[M] ⁺ (Molecular Ion)
106	47.6	[C7H8N]+
93	99.9	[C ₆ H ₅ N] ⁺
92	47.6	[C ₆ H ₆ N] ⁺

Experimental Protocols

The following are generalized protocols for obtaining the spectroscopic data presented.

A common method for preparing a sample for NMR analysis involves the following steps:

- Sample Preparation: Approximately 5-10 mg of the purified 4-(3-phenylpropyl)pyridine is dissolved in 0.5-0.7 mL of a deuterated solvent, such as chloroform-d (CDCl₃).[6]
- Internal Standard: A small amount of an internal standard, typically tetramethylsilane (TMS),
 is added to the solution to provide a reference signal at 0 ppm.[16]
- Data Acquisition: The solution is transferred to an NMR tube, which is then placed in the NMR spectrometer.[6] The instrument is used to acquire 1D spectra for both ¹H and ¹³C nuclei.



For a liquid sample like **4-(3-phenylpropyl)pyridine**, the following "neat" spectrum protocol is often used:

- Sample Preparation: One to two drops of the pure liquid are placed between two polished salt plates (e.g., NaCl or KBr), creating a thin film.[17] Glass cannot be used as it absorbs IR radiation.[11]
- Data Acquisition: The salt plate "sandwich" is placed in the sample holder of the FT-IR spectrometer.[17][18]
- Analysis: The instrument passes infrared radiation through the sample and detects which frequencies are absorbed, generating the IR spectrum.

The following outlines a general procedure for obtaining an electron ionization mass spectrum:

- Sample Introduction: The sample is introduced into the mass spectrometer, where it is vaporized in a vacuum.[13]
- Ionization: In the ion source, the gaseous molecules are bombarded with a high-energy electron beam. This process knocks an electron off the molecule, forming a positively charged molecular ion ([M]⁺) and various fragment ions.[13]
- Mass Analysis: The ions are accelerated into a magnetic field, which deflects them based on their mass-to-charge (m/z) ratio.[13]
- Detection: A detector records the abundance of ions at each m/z value, generating the mass spectrum.[13]

Visualization

The following diagram illustrates a generalized workflow for the spectroscopic analysis of a chemical compound.



Sample Preparation Compound of Interest (4-(3-Phenylpropyl)pyridine) Prepare Thin Film Dissolve in Vaporize in **Deuterated Solvent** (Neat Liquid) . Vacuum Data Acquisition Mass Spectrometer NMR Spectrometer FT-IR Spectrometer (El Source) Data Analysis & Elucidation NMR Spectrum IR Spectrum Mass Spectrum (Chemical Shifts, Coupling) (Absorption Bands) (m/z, Fragmentation) Structure Elucidation

General Spectroscopic Analysis Workflow

Click to download full resolution via product page

Caption: A workflow for spectroscopic analysis of an organic compound.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 4-(3-Phenylpropyl)pyridine | C14H15N | CID 74937 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Pyridine, 4-(3-phenylpropyl)- [webbook.nist.gov]
- 3. chemeo.com [chemeo.com]
- 4. Page loading... [wap.guidechem.com]
- 5. 4-(3-Phenylpropyl)pyridine 97 2057-49-0 [sigmaaldrich.com]
- 6. benchchem.com [benchchem.com]
- 7. nmr.chem.ox.ac.uk [nmr.chem.ox.ac.uk]
- 8. 4-(3-Phenylpropyl)pyridine(2057-49-0) 13C NMR spectrum [chemicalbook.com]
- 9. amherst.edu [amherst.edu]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. Infrared Spectroscopy [www2.chemistry.msu.edu]
- 12. bcpw.bg.pw.edu.pl [bcpw.bg.pw.edu.pl]
- 13. The Mass Spectrometry Experiment [sites.science.oregonstate.edu]
- 14. fiveable.me [fiveable.me]
- 15. Pyridine, 4-(3-phenylpropyl)- [webbook.nist.gov]
- 16. web.mit.edu [web.mit.edu]
- 17. webassign.net [webassign.net]
- 18. orgchemboulder.com [orgchemboulder.com]
- To cite this document: BenchChem. [Spectroscopic Analysis of 4-(3-Phenylpropyl)pyridine: A
 Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1219276#spectroscopic-data-for-4-3-phenylpropyl-pyridine-nmr-ir-mass-spec]



Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com